

Application Notes: Btynb, a Potent Inducer of Leukemia Cell Differentiation

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Compound of Interest

Compound Name: Btynb

Cat. No.: B608933

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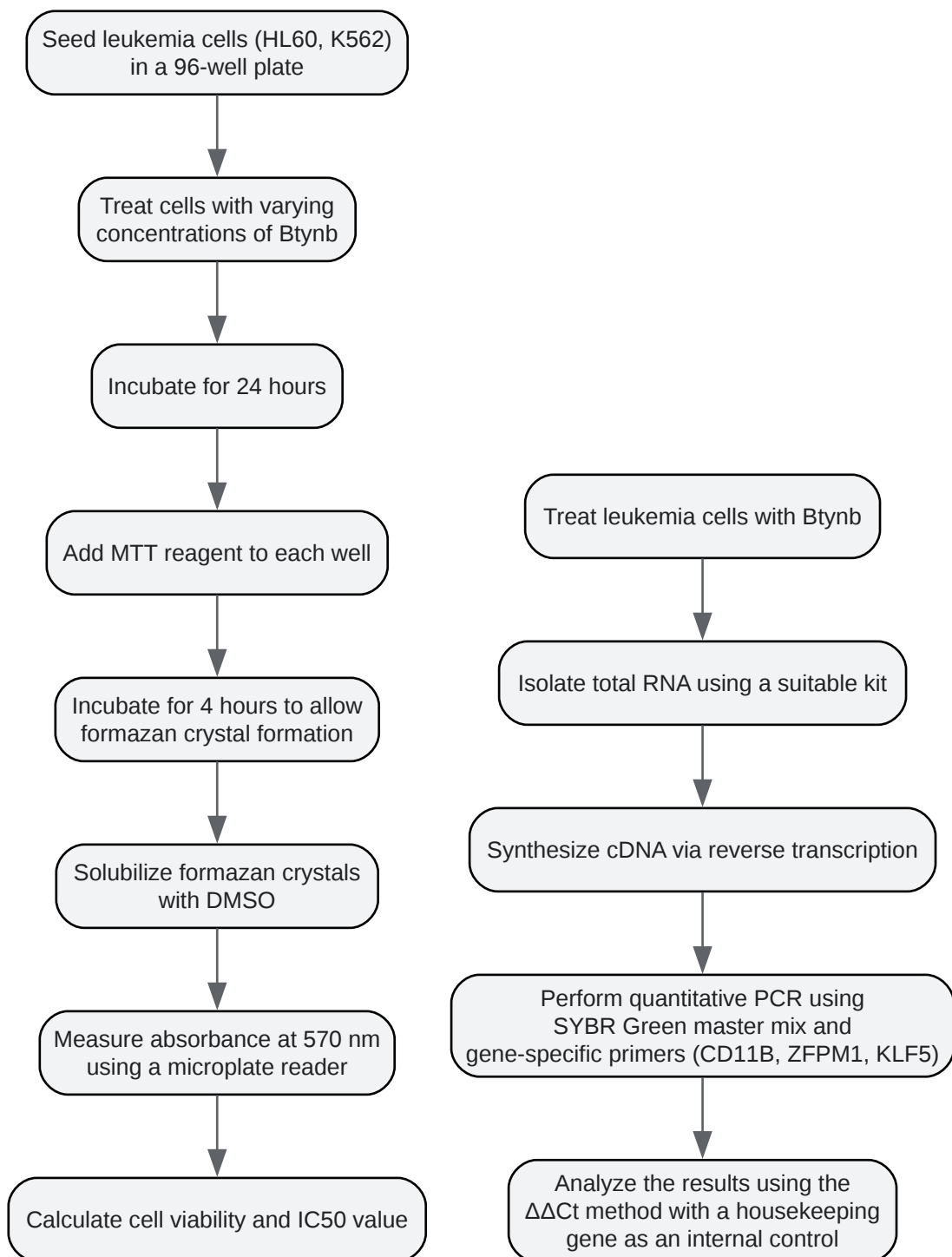
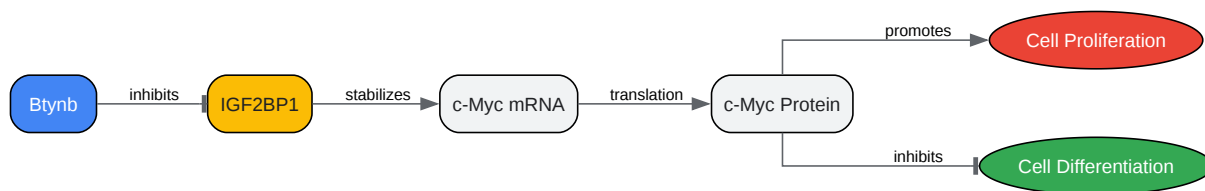
Introduction

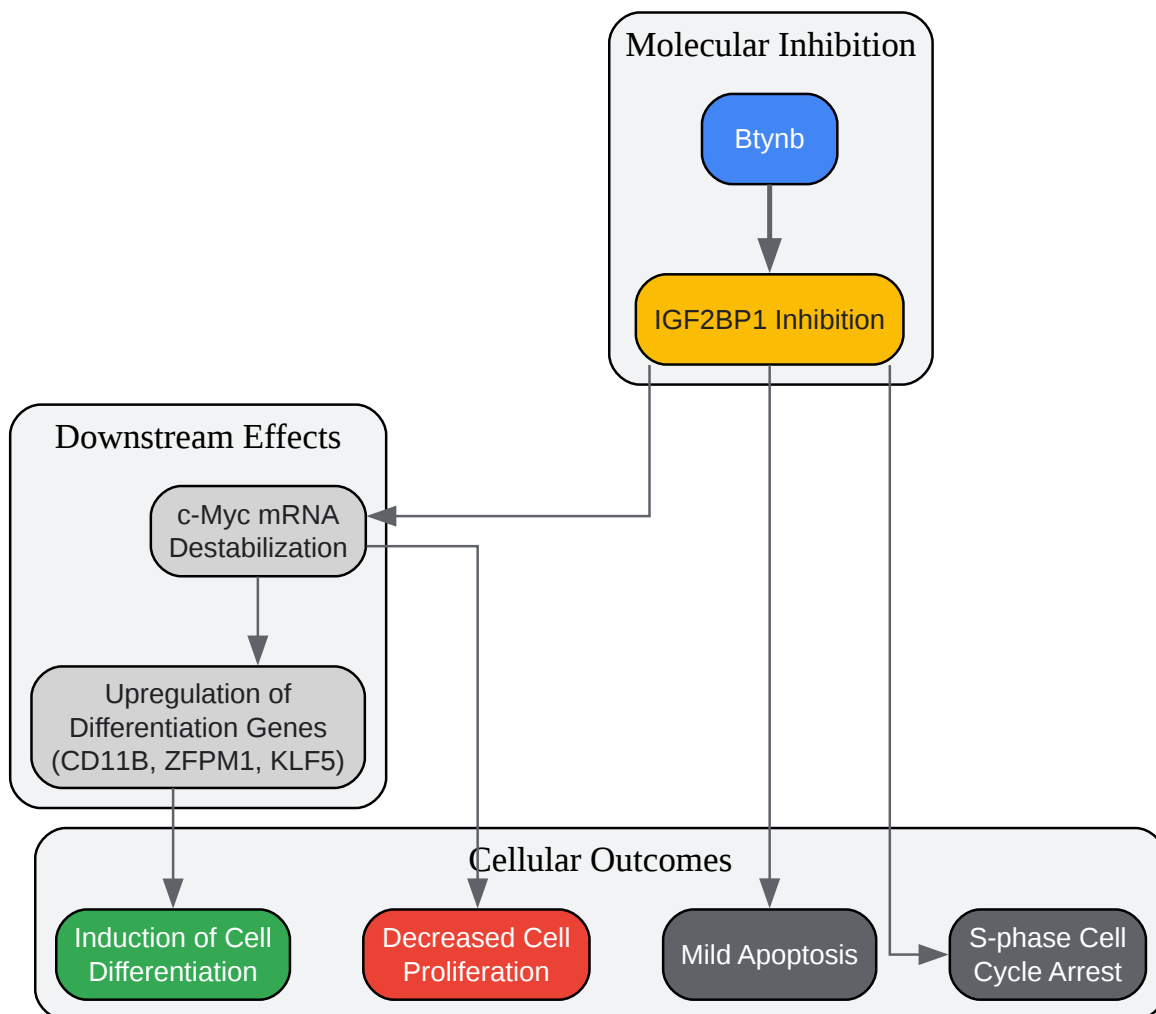
Btynb is a small molecule inhibitor of the RNA-binding protein IGF2BP1 (Insulin-like Growth Factor 2 mRNA-binding Protein 1).^{[1][2]} IGF2BP1 is an oncofetal protein that plays a crucial role in maintaining the properties of leukemic stem cells.^{[2][3]} By inhibiting IGF2BP1, **Btynb** disrupts the stability of key oncogenic mRNAs, such as c-Myc, leading to reduced proliferation and induction of differentiation in leukemia cells.^{[1][4]} These application notes provide a comprehensive overview of the use of **Btynb** in studying leukemia cell differentiation, including its mechanism of action, experimental protocols, and key findings.

Mechanism of Action

Btynb selectively inhibits the binding of IGF2BP1 to its target mRNAs, including c-Myc.^{[1][5]} This disruption leads to the destabilization and subsequent downregulation of c-Myc mRNA and protein levels.^[5] The reduction in c-Myc, a key regulator of cell proliferation and differentiation, triggers a cascade of events that promote the differentiation of leukemic cells.^[1] Additionally, **Btynb** has been shown to downregulate β -TrCP1 mRNA and reduce the activity of the nuclear transcription factor NF- κ B.^{[1][5]}

Signaling Pathway of Btynb in Leukemia Cell Differentiation





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